

Application Notes and Protocols: A Proposed Synthesis of 4,15-Isoatriplicolide Methylacrylate

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Compound of Interest

Compound Name: 4,15-Isoatriplicolide methylacrylate

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Abstract

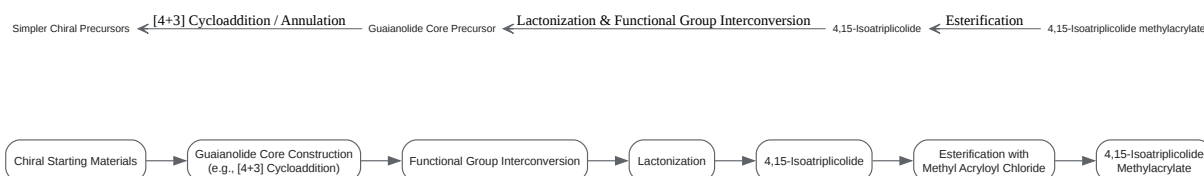
This document outlines a proposed synthetic protocol for **4,15-isoatriplicolide methylacrylate**, a derivative of the guaianolide class of sesquiterpene lactones. Due to the absence of a published total synthesis for this specific molecule, this protocol is a hypothetical route based on established methodologies for the synthesis of the guaianolide core and subsequent esterification reactions. The synthesis of the core structure of guaianolides is a significant challenge in organic chemistry.^{[1][2][3][4][5]} This protocol is intended to provide a scientifically sound framework for researchers aiming to synthesize **4,15-isoatriplicolide methylacrylate** and similar bioactive compounds.

Introduction

Guaianolides are a large and diverse class of sesquiterpene lactones characterized by a 5-7-5 fused ring system.^[5] These natural products, isolated from various plant species, have garnered significant attention from the scientific community due to their wide range of biological activities, including anti-inflammatory, anti-cancer, and antimicrobial properties. The complex molecular architecture of guaianolides makes them challenging synthetic targets.^{[1][2]} **4,15-Isoatriplicolide methylacrylate**, a derivative of this class, is of interest for its potential applications in drug discovery and development. This document provides a detailed, albeit proposed, synthetic pathway to access this compound for further investigation.

Retrosynthetic Analysis and Synthetic Strategy

The proposed retrosynthesis of **4,15-isoatriplicolide methylacrylate** begins with the disconnection of the methylacrylate ester, leading to the key intermediate, 4,15-isoatriplicolide. The synthesis of the 5-7-5 tricyclic core of isoatriplicolide can be approached through various strategies reported for guaianolide synthesis, such as an intramolecular [4+3] cycloaddition or a double-allylation approach to construct the seven-membered ring.^{[1][3]}



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